

# An In-depth Technical Guide to 2-Ethylhexanamide (CAS: 4164-92-5)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Ethylhexanamide

Cat. No.: B1203107

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2-Ethylhexanamide**, with a CAS number of 4164-92-5, is a primary amide derivative of 2-ethylhexanoic acid.[1] Also known as ethylbutylacetamide, this organic compound is recognized for its role as a versatile chemical intermediate and its potential biological activities. Its unique branched alkyl structure and amide functional group impart specific physicochemical properties that make it a subject of interest in various fields, including organic synthesis, materials science, and pharmacology. This guide provides a comprehensive technical overview of **2-Ethylhexanamide**, summarizing its properties, synthesis, applications, and known biological interactions, with a focus on data relevant to research and development professionals.

## Physicochemical Properties

A summary of the key physicochemical properties of **2-Ethylhexanamide** is presented in Table 1. These properties are crucial for understanding its behavior in various experimental and industrial settings.

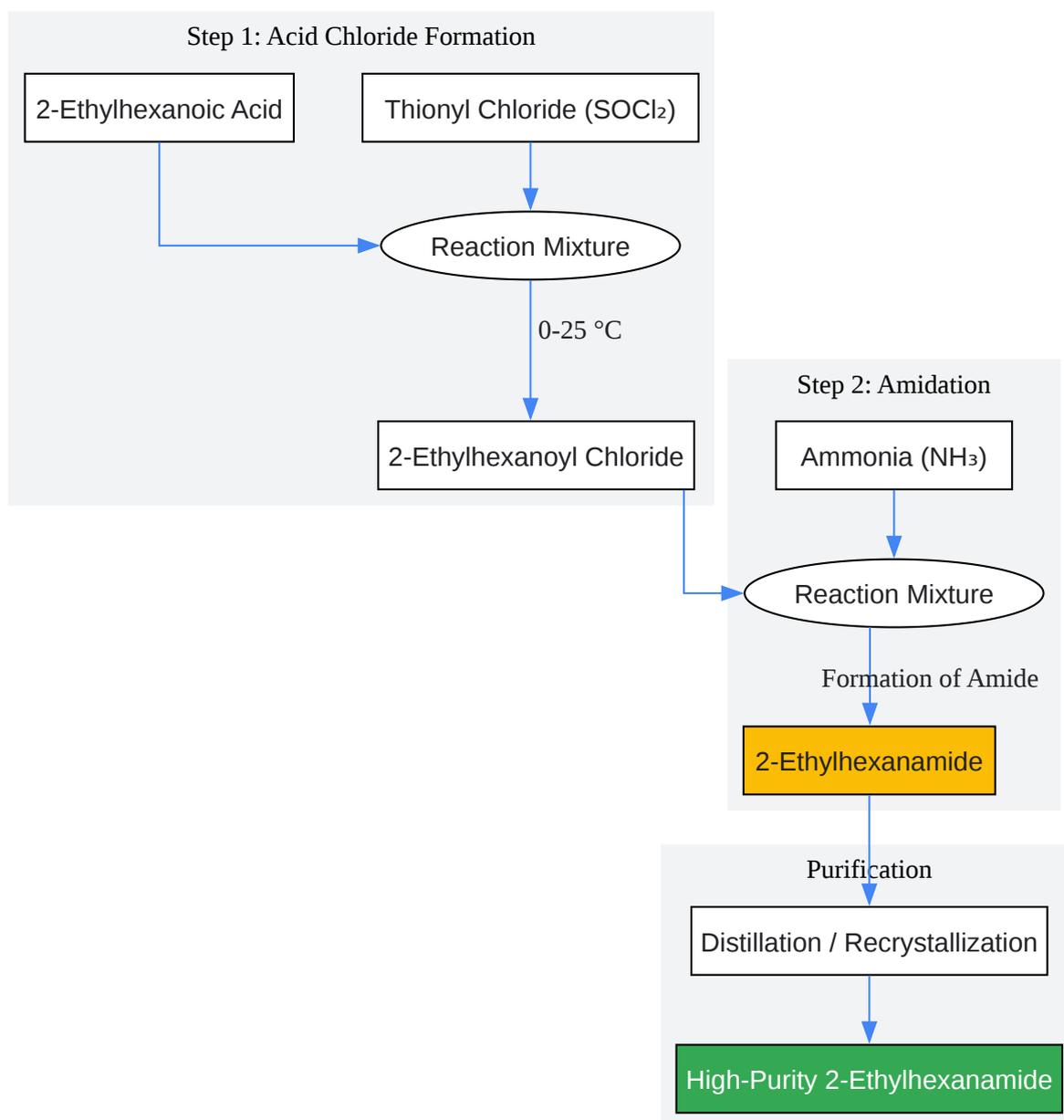
| Property                                   | Value                                  | Reference(s) |
|--|--|--------------|
| CAS Number                                 | 4164-92-5                              | [2]          |
| Molecular Formula                          | C <sub>8</sub> H <sub>17</sub> NO      | [1][2]       |
| Molecular Weight                           | 143.23 g/mol                           | [1][2]       |
| IUPAC Name                                 | 2-ethylhexanamide                      | [2]          |
| Synonyms                                   | Ethylbutylacetamide, 2-Ethylhexanamide | [1][2]       |
| Appearance                                 | Solid (at standard conditions)         |              |
| Melting Point                              | 101-104 °C                             | [1]          |
| Boiling Point                              | 274.6 °C at 760 mmHg                   | [1]          |
| Density                                    | 0.885 g/cm <sup>3</sup> (estimated)    | [1]          |
| Water Solubility                           | 4.4 g/L (at 37 °C)                     |              |
| LogP (Octanol-Water Partition Coefficient) | -2.4                                   | [1]          |
| Flash Point                                | 119.9 °C                               | [1]          |
| Vapor Pressure                             | 0.00535 mmHg at 25 °C                  |              |

## Synthesis and Manufacturing

The primary route for synthesizing **2-Ethylhexanamide** is through the amidation of 2-ethylhexanoic acid. The most common industrial method involves a two-step process where 2-ethylhexanoic acid is first converted to its more reactive acid chloride derivative using a chlorinating agent like thionyl chloride (SOCl<sub>2</sub>). The resulting 2-ethylhexanoyl chloride is then reacted with ammonia or a primary amine to form the amide.[1] This reaction typically proceeds with high yields, ranging from 80-95%, at temperatures between 0-25 °C.[1]

Alternatively, continuous flow synthesis methods, including microwave-assisted techniques, are being explored to offer more environmentally friendly and efficient production.[1] These methods can achieve yields of 85-95% with significantly reduced reaction times.[1]

A logical workflow for a common laboratory-scale synthesis approach is depicted below.



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General Synthesis Workflow for **2-Ethylhexanamide**.

## Chemical Reactivity and Downstream Synthesis

**2-Ethylhexanamide** serves as a crucial intermediate in the synthesis of other valuable organic compounds. Its primary amide group can undergo several key transformations.

4.1 Dehydration to Nitrile One of the most significant applications of **2-Ethylhexanamide** is its use as a precursor to 2-ethylhexanonitrile. This conversion is achieved through a dehydration reaction, commonly employing agents like thionyl chloride ( $\text{SOCl}_2$ ) or phosphorus pentoxide ( $\text{P}_2\text{O}_5$ ).<sup>[3]</sup> The reaction with thionyl chloride in a solvent such as dry benzene is reported to yield 86-94% of the nitrile.<sup>[1]</sup>

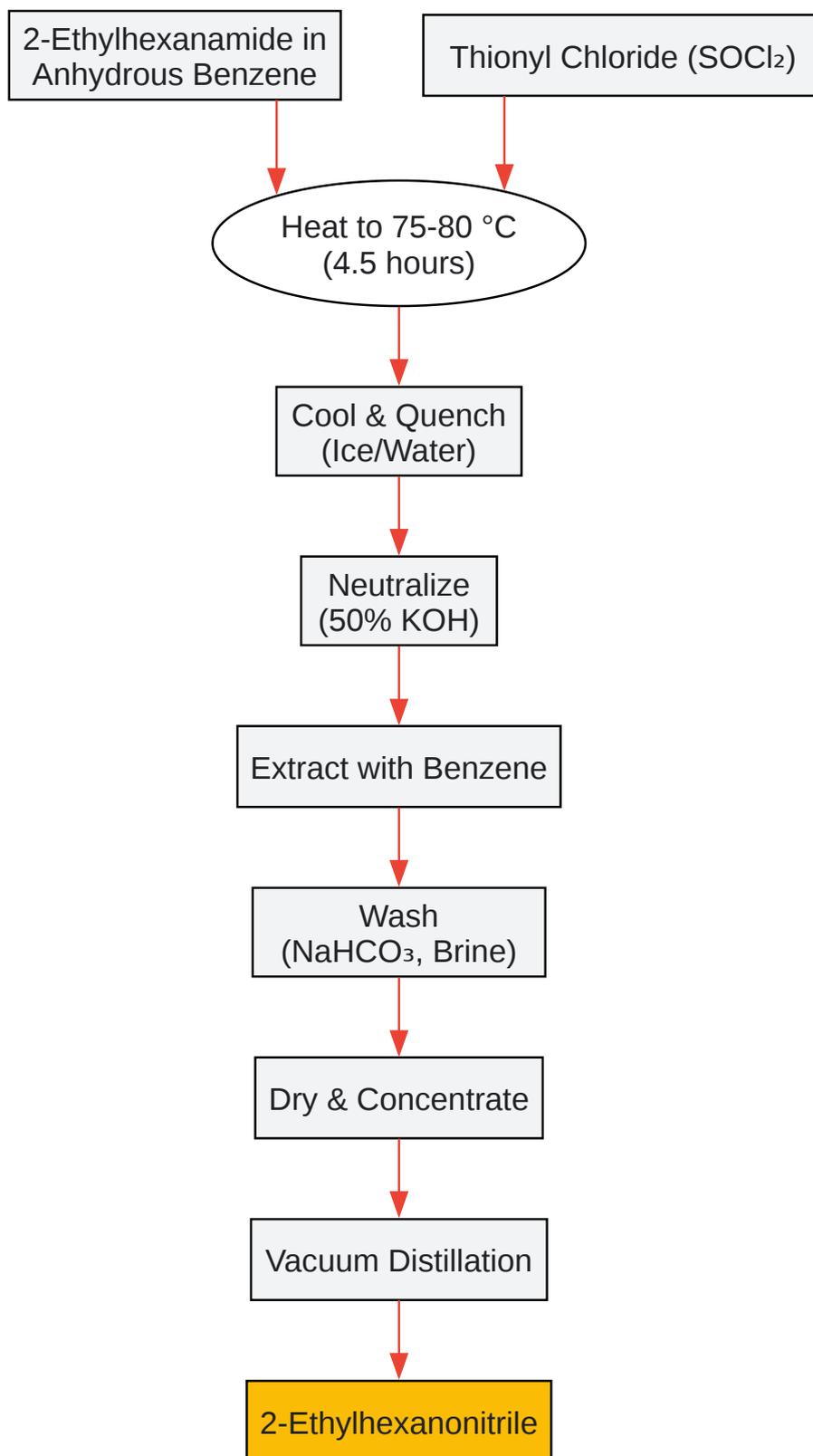
### Experimental Protocol: Synthesis of 2-Ethylhexanonitrile from 2-Ethylhexanamide

This protocol is based on established procedures for the dehydration of primary amides.<sup>[3]</sup>

- Materials:
  - **2-Ethylhexanamide** (1.0 equivalent)
  - Thionyl chloride ( $\text{SOCl}_2$ ) (1.5 equivalents)
  - Anhydrous benzene (solvent)
  - Crushed ice and water
  - 50% Potassium hydroxide (KOH) solution
- Procedure:
  - In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve **2-Ethylhexanamide** in anhydrous benzene.
  - Slowly add thionyl chloride to the stirred solution. The reaction may be exothermic and require initial cooling.

- Heat the reaction mixture to 75-80 °C and maintain for approximately 4.5 hours.<sup>[1]</sup> Use a gas trap to manage the evolved SO<sub>2</sub> and HCl gases.
- After the reaction is complete, cool the mixture to room temperature.
- Carefully pour the reaction mixture over a mixture of crushed ice and water to decompose excess thionyl chloride.
- With continued cooling and stirring, neutralize the mixture by adding cold 50% potassium hydroxide solution until it is alkaline.
- Transfer the mixture to a separatory funnel. Separate the organic (benzene) layer.
- Wash the organic layer with a dilute base (e.g., sodium bicarbonate solution) followed by a brine wash.
- Dry the organic layer over an anhydrous salt (e.g., magnesium sulfate), filter, and remove the solvent under reduced pressure.
- The crude product can be purified by vacuum distillation to yield pure 2-ethylhexanonitrile.

The workflow for this conversion is visualized below.



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Workflow for Dehydration of **2-Ethylhexanamide** to 2-Ethylhexanitrile.

4.2 Other Reactions **2-Ethylhexanamide** can also undergo:

- Reduction: The amide group can be reduced to a primary amine, 2-ethylhexylamine, using strong reducing agents like lithium aluminum hydride (LiAlH<sub>4</sub>).<sup>[1]</sup>
- Oxidation: Under certain conditions, it can be oxidized back to 2-ethylhexanoic acid or to 2-ethylhexanonitrile.<sup>[1]</sup>

## Applications

The applications of **2-Ethylhexanamide** and its derivatives are diverse, spanning several industries.

| Application Area        | Description  | Reference(s) |
|-------------------------|--|--------------|
| Organic Synthesis       | Serves as a key intermediate for producing 2-ethylhexanonitrile, which is a precursor for plasticizers, surfactants, and corrosion inhibitors.               | [1][3]       |
| Hydrometallurgy         | N,N-dialkyl derivatives are investigated as specialized extractants for the separation of actinides, such as uranium and plutonium, from spent nuclear fuel. | [1]          |
| Materials Science       | Used in the synthesis of specialized dyes and fluorescent ligands.   | [1]          |
| Pharmaceutical Research | Investigated for potential therapeutic effects due to its biological activity, including antiepileptic properties and enzyme inhibition.                     | [1]          |
| Analytical Chemistry    | Has been employed as a stationary phase in gas chromatography.   | [1]          |

## Biological Activity and Drug Development Potential

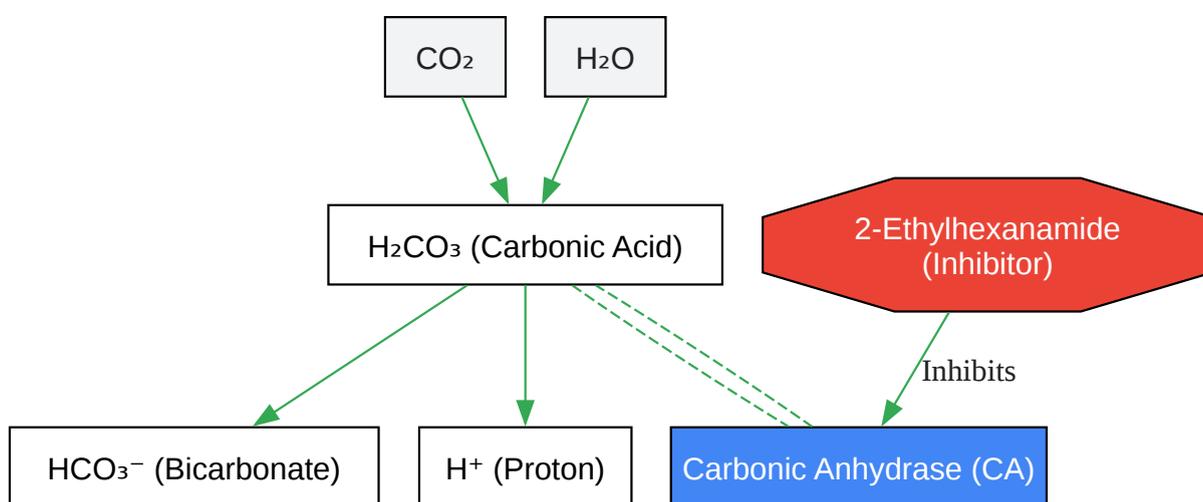
**2-Ethylhexanamide** has been noted for its biological activity, which presents potential avenues for drug development.

6.1 Enzyme Inhibition The compound is reported to interact with and inhibit carbonic anhydrase 2, an enzyme critical for maintaining acid-base balance in biological systems.[1] Carbonic anhydrase inhibitors are used to treat conditions like glaucoma, epilepsy, and altitude sickness.

[2] The inhibition of this enzyme by **2-Ethylhexanamide** could disrupt metabolic processes involving the transport of carbon dioxide and bicarbonate.[1]

It is also reported to interact with amide hydrolases, such as fatty acid amide hydrolase (FAAH).[1] FAAH is responsible for the degradation of endocannabinoids like anandamide.[4] Inhibitors of FAAH are investigated for their potential analgesic, anti-inflammatory, and anxiolytic effects. The specific mechanism and potency of **2-Ethylhexanamide** as an inhibitor for these enzymes require further detailed investigation.

A simplified representation of the role of carbonic anhydrase is provided below.



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Carbonic Anhydrase Catalyzed Reaction and Inhibition.

6.2 Antiepileptic Activity Studies in animal models have indicated that **2-Ethylhexanamide** possesses antiepileptic activity. It is metabolized by the liver, and its anticonvulsant effects may be linked to its interaction with chloride ions.[1] This suggests potential as a lead compound for the development of new antiepileptic drugs.

## Toxicology and Safety

The available toxicological data for **2-Ethylhexanamide** is limited. However, GHS hazard classifications indicate potential risks that must be managed in a laboratory or industrial setting.

7.1 Human Health and Safety According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2-Ethylhexanamide** is associated with the following hazards:

| Hazard Code | Hazard Statement                 | Classification  | Reference(s) |
|-------------|----------------------------------|---|--------------|
| H302        | Harmful if swallowed             | Acute Toxicity, Oral (Category 4)   | [2]          |
| H315        | Causes skin irritation           | Skin Irritation (Category 2)  | [2]          |
| H319        | Causes serious eye irritation    | Eye Irritation (Category 2A)  | [2]          |
| H335        | May cause respiratory irritation | Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation | [2]          |

Specific LD<sub>50</sub> values for **2-Ethylhexanamide** are not readily available in the public domain. For a related compound, N,2-Diethylhexanamide, the lowest published lethal dose (LDLo) in rats via the intraperitoneal route was reported as 250 mg/kg.[5] The primary metabolite, 2-ethylhexanoic acid, has been shown to be a developmental toxicant in rodents at high oral doses.[6][7]

7.2 Environmental Fate and Ecotoxicology Specific data on the environmental fate and ecotoxicity of **2-Ethylhexanamide** is scarce. As an amide, it can be expected to undergo hydrolysis, particularly under acidic or basic conditions, to form 2-ethylhexanoic acid and ammonia. Biodegradation in soil and water is a likely pathway, although rates have not been documented. Information on a related compound, 2-ethylhexanenitrile, suggests it is expected to hydrolyze to 2-ethylhexanoic acid and has a moderate potential for bioaccumulation based on its predicted Log K<sub>ow</sub>. [6] No specific aquatic toxicity data (e.g., LC<sub>50</sub> for fish, EC<sub>50</sub> for *Daphnia magna*) for **2-Ethylhexanamide** has been found.

## Conclusion

**2-Ethylhexanamide** (CAS: 4164-92-5) is a chemical compound with established utility as a synthetic intermediate and emerging potential in the field of pharmacology. Its well-defined physicochemical properties and synthesis routes provide a solid foundation for its application in research and industry. While its roles in the synthesis of nitriles and hydrometallurgical extractants are clear, its biological activities as a carbonic anhydrase and amide hydrolase inhibitor, along with its observed antiepileptic effects, warrant further in-depth investigation. For drug development professionals, **2-Ethylhexanamide** may represent a starting point for the design of novel therapeutics. However, a comprehensive understanding of its toxicological and ecotoxicological profile will require further dedicated studies to ensure its safe and sustainable use.

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Address: 3281 E Guasti Rd  
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